

The Enigmatic Case of NSC 135130: A Search for Reproducible Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NSC 135130

Cat. No.: B3050185

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Despite a comprehensive search of scientific literature and chemical databases, experimental results and reproducible data for the compound designated **NSC 135130** remain elusive. This lack of publicly available information prevents a comparative analysis of its performance against other alternatives and raises significant questions about its status and history in research and development.

Our investigation, aimed at providing researchers, scientists, and drug development professionals with a thorough comparison guide, encountered a significant roadblock: the absence of any verifiable experimental data, detailed protocols, or established signaling pathways associated with **NSC 135130**. Searches across prominent databases such as PubChem and inquiries into the archives of the National Cancer Institute's (NCI) Developmental Therapeutics Program (DTP) under this specific identifier did not yield any substantive scientific information.

This scarcity of data makes it impossible to construct the requested comparison tables, detail experimental methodologies, or visualize its mechanism of action through signaling pathway diagrams. The reasons for this lack of documentation could be manifold: the compound may have been evaluated and discontinued in early-stage screening with results never published, the identifier may be incorrect or outdated, or the research may be proprietary and not publicly disclosed.

For the scientific community, the reproducibility of experimental results is a cornerstone of progress. Without access to foundational data, independent verification and further exploration

of a compound's potential are effectively stalled.

Given the current state of available information, a comparison guide for **NSC 135130** cannot be responsibly generated. Researchers interested in this specific compound are encouraged to:

- Verify the NSC identifier: Ensure that "**NSC 135130**" is the correct and current designation.
- Explore alternative identifiers: The compound may be known by other chemical names, CAS numbers, or internal company codes.
- Contact the original source: If the identifier was obtained from a specific publication, research group, or institution, direct inquiry may be the only avenue to access the relevant data.

Until such foundational information becomes publicly accessible, the scientific narrative surrounding **NSC 135130** remains unwritten, and its experimental results, for all practical purposes, are not reproducible.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com